

Ytracis (Yttrium-90 Chloride): A Technical Guide for Radiopharmaceutical Applications

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Compound of Interest

Compound Name: Ytracis
CAS No.: 39271-65-3
Cat. No.: B12739972

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Ytracis, a sterile, clear, and colorless solution of Yttrium-90 (^{90}Y) chloride, serves as a critical radiopharmaceutical precursor. It is not intended for direct administration to patients but is exclusively used for the in vitro radiolabeling of carrier molecules, such as monoclonal antibodies, peptides, and other vectors.^{[1][2]} These ^{90}Y -labeled conjugates are subsequently used in targeted radionuclide therapy, primarily in oncology. This guide provides an in-depth overview of **Ytracis**, including its production, quality control, and application in radiolabeling, supported by experimental protocols and quantitative data.

Core Properties and Specifications

Ytracis is a solution of ^{90}Y chloride in dilute hydrochloric acid.^[1] The key physical and chemical properties are summarized in the table below.

Property	Specification
Radionuclide	Yttrium-90 (^{90}Y)
Chemical Form	Yttrium (^{90}Y) chloride ($^{90}\text{YCl}_3$) in 0.04 M HCl
Appearance	Clear, colorless solution, free of particulate matter[1]
Radioactive Concentration	1850 MBq/mL at calibration date[1][3]
Specific Activity	Approximately 20 GBq/ μg of Yttrium[2]
Half-life	64.1 hours (2.67 days)[1][2]
Beta Emission Energy (Max)	2.281 MeV (99.98%)[1][2]
Decay Product	Stable Zirconium-90 (^{90}Zr)[1][2]

Production of Yttrium-90 Chloride

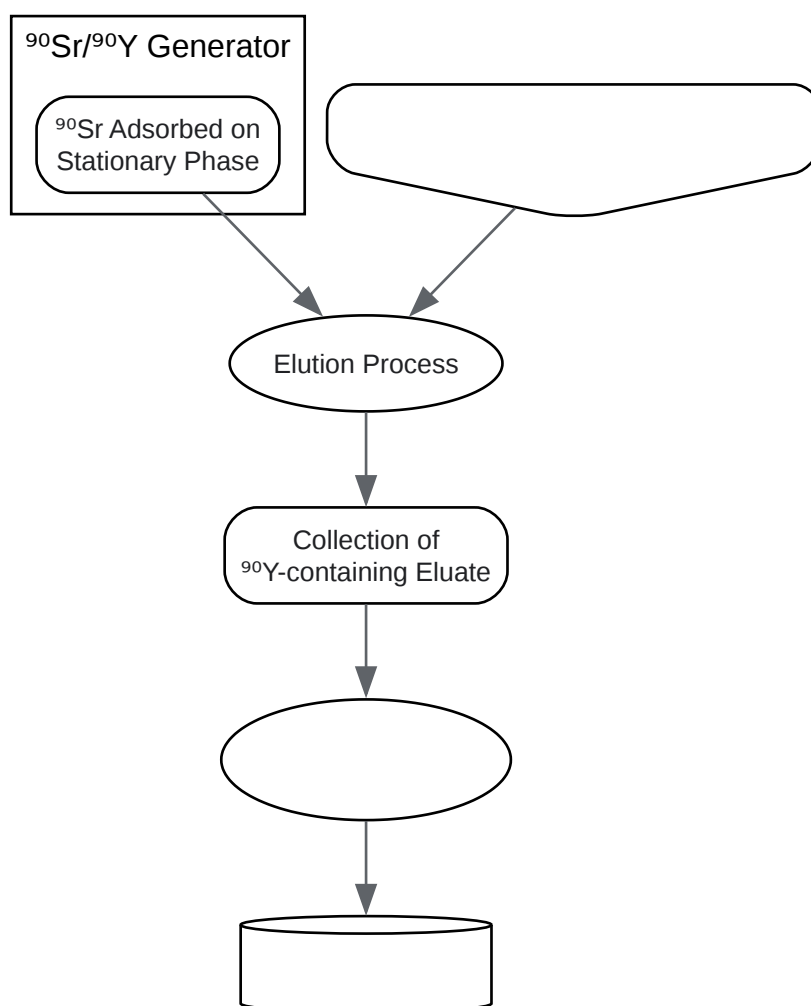
Yttrium-90 is produced from the radioactive decay of its parent radionuclide, Strontium-90 (^{90}Sr), which has a much longer half-life of 28.79 years.[1][2] The production process involves the use of a $^{90}\text{Sr}/^{90}\text{Y}$ generator system.

Experimental Protocol: $^{90}\text{Sr}/^{90}\text{Y}$ Generator Elution

The following is a generalized protocol for the separation of ^{90}Y from ^{90}Sr using an extraction chromatography generator.

- **Generator Setup:** The generator consists of a column containing a stationary phase (e.g., a cation exchange resin or a support impregnated with an extractant like di-(2-ethylhexyl)phosphoric acid - D2EHPA) onto which ^{90}Sr is adsorbed.[3]
- **Elution:** ^{90}Y is selectively eluted from the column, leaving the ^{90}Sr parent behind.
 - **Eluent:** An appropriate eluent is passed through the column. For cation exchange resins, an acetate buffer solution (e.g., 0.6 M, pH 5.0-5.5) can be used.[4] For extraction chromatography systems, a dilute acid solution may be employed.

- Flow Rate: The eluent is passed through the column at a controlled flow rate (e.g., 0.3 mL/min) to ensure efficient separation.[5]
- Collection: The eluate, containing the ^{90}Y , is collected in a sterile, pyrogen-free vial.
- Conversion to Chloride Form: If the eluate is not already in the chloride form (e.g., if an acetate buffer was used), it is further processed. This may involve evaporation and redissolution in dilute hydrochloric acid to produce $^{90}\text{YCl}_3$.



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Caption: Production workflow of **Ytracis** from a $^{90}\text{Sr}/^{90}\text{Y}$ generator.

Quality Control

Rigorous quality control is essential to ensure the safety and efficacy of the final radiolabeled product. The quality control of **Ytracis** focuses on radionuclidic purity, radiochemical purity, and chemical purity.

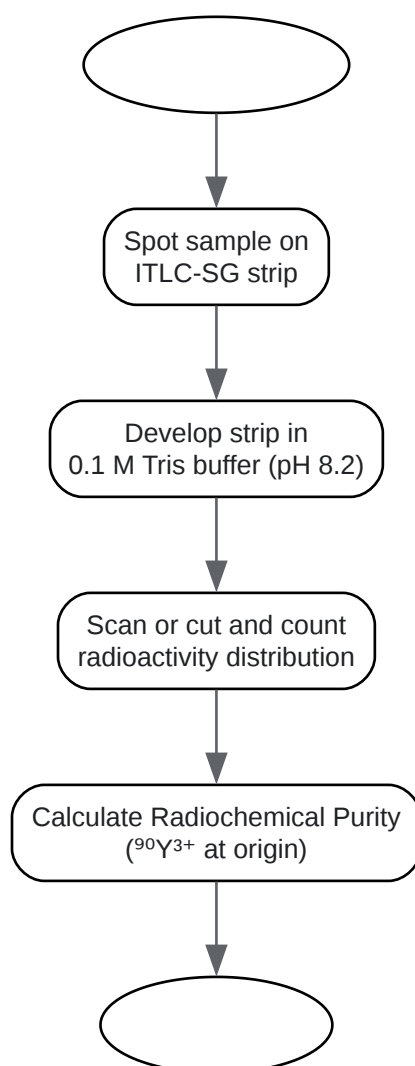
Quality Control Test	Method	Specification
Radionuclidic Purity	Gamma-ray spectrometry	^{90}Sr levels should be extremely low (e.g., $< 1 \times 10^{-4}$ Bq/Bq of ^{90}Y)
Radiochemical Purity	Instant Thin Layer Chromatography (ITLC-SG)	$\geq 95\%$ of radioactivity as $^{90}\text{Y}^{3+}$
Chemical Purity	Inductively Coupled Plasma Atomic Emission Spectrometry (ICP-AES)	Limits on trace metal impurities (e.g., Fe, Zn)
Appearance	Visual Inspection	Clear, colorless, free of particulate matter[1]
pH	pH meter or indicator strips	Typically between 1.0 and 1.5
Sterility	Membrane filtration and incubation	Sterile
Bacterial Endotoxins	Limulus Amebocyte Lysate (LAL) test	Within specified limits

Experimental Protocol: Radiochemical Purity by ITLC-SG

This protocol is a standard method for determining the radiochemical purity of $^{90}\text{YCl}_3$.

- Stationary Phase: ITLC-SG (Instant Thin Layer Chromatography-Silica Gel) strip.
- Mobile Phase: 0.1 M Tris buffer (pH 8.2).[3]
- Procedure:

- A small spot (e.g., 2 μL) of the **Ytracis** solution is applied to the origin of the ITLC-SG strip.^[3]
- The strip is developed in a chromatography tank containing the mobile phase.
- In this system, $^{90}\text{Y}^{3+}$ remains at the origin ($R_f = 0$), while any colloidal impurities may migrate with the solvent front.
- Analysis: The distribution of radioactivity on the strip is measured using a radio-TLC scanner or by cutting the strip into sections and counting them in a suitable detector (e.g., a beta detector).^[3]
- Calculation: The radiochemical purity is calculated as: (Activity at origin / Total activity on the strip) x 100%



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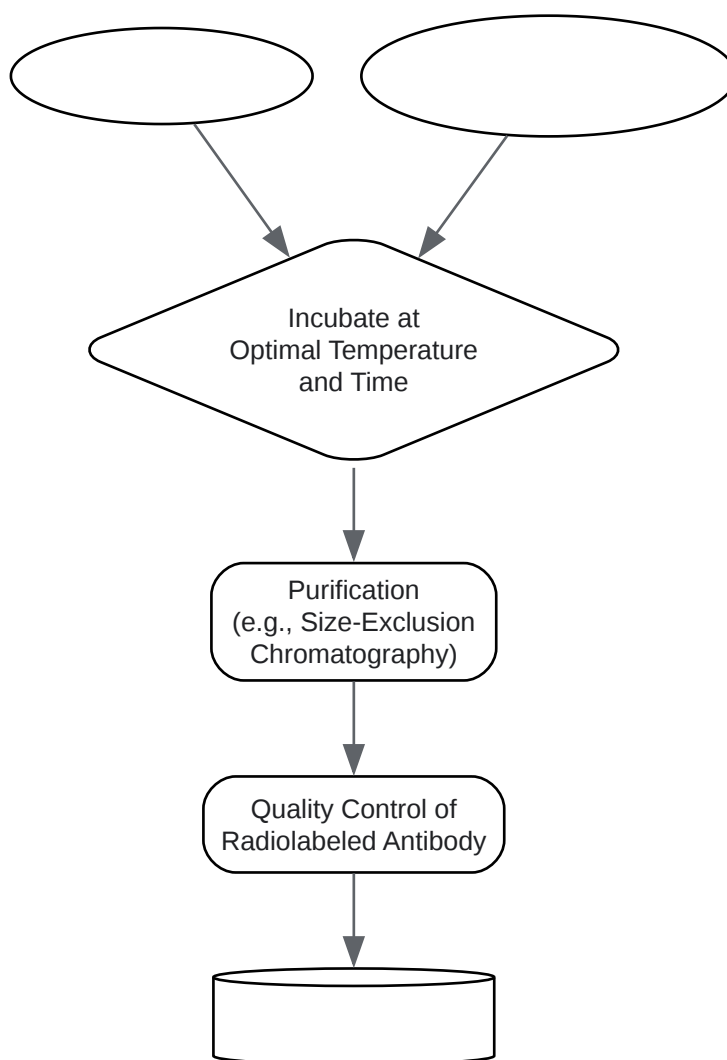
Caption: Workflow for radiochemical purity testing of **Ytracis**.

Radiolabeling of Carrier Molecules

The primary application of **Ytracis** is the radiolabeling of carrier molecules, which are typically conjugated with a chelator (e.g., DOTA, DTPA) that can stably bind the $^{90}\text{Y}^{3+}$ ion.

Generic Experimental Protocol: Radiolabeling of a Monoclonal Antibody

- Preparation of Antibody-Chelator Conjugate: The monoclonal antibody is first conjugated with a bifunctional chelator.
- Radiolabeling Reaction:
 - In a sterile vial, a buffered solution of the antibody-chelator conjugate is prepared. The pH is adjusted to be optimal for chelation (typically between 4.5 and 5.5).
 - The required volume of **Ytracis** ($^{90}\text{YCl}_3$) is added to the antibody solution.
 - The reaction mixture is incubated at a specific temperature (e.g., 37-42°C) for a defined period (e.g., 30-60 minutes).
- Purification: After incubation, the radiolabeled antibody is separated from unchelated ^{90}Y and other impurities. This is often achieved using size-exclusion chromatography (e.g., a PD-10 column).
- Quality Control of the Labeled Product: The final product is tested for radiochemical purity (to determine the percentage of ^{90}Y bound to the antibody), sterility, and endotoxin levels.



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Caption: Generic workflow for radiolabeling a monoclonal antibody with **Ytracis**.

Preclinical Biodistribution

The biodistribution of unconjugated ^{90}Y chloride has been studied in animal models to understand the fate of any ^{90}Y that might be released from the carrier molecule in vivo.

Biodistribution of ^{90}Y Chloride in Rats

Following intravenous administration in rats, ^{90}Y chloride is rapidly cleared from the blood.^{[1][6]} The major organs of accumulation are the liver and bones.^{[1][6]}

Time Point	Blood (%ID)	Liver (%ID)	Bone (%ID)
5 minutes	-	18% [1] [6]	3.1% [6]
1 hour	11% [1] [6]	-	-
6 hours	-	-	18% [6]
24 hours	0.14% [1] [6]	8.4% [6]	-

ID = Injected Dose

It is important to note that the pharmacokinetic and biodistribution properties of the final radiopharmaceutical product are primarily determined by the nature of the carrier molecule.[\[1\]](#)
[\[6\]](#)

Conclusion

Ytracis (Yttrium-90 chloride) is a fundamental component in the development of targeted radiotherapeutics. Its well-defined properties and the established methods for its production and quality control make it a reliable precursor for radiolabeling a wide range of carrier molecules. A thorough understanding of the technical aspects outlined in this guide is crucial for researchers and drug development professionals working to advance the field of nuclear medicine.

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